

# Comprehensive Technical Application Notes: 2-Butoxyethyl Oleate as a Specialty Lubricant

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## Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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## Introduction to 2-Butoxyethyl Oleate

**2-Butoxyethyl oleate** is a synthetic ester derivative that has gained significant attention in specialized lubricant applications due to its unique combination of **chemical properties** and **performance characteristics**. This chemical compound, systematically known as 2-butoxyethyl (9Z)-octadec-9-enoate with CAS registry number 109-39-7, represents a **specialized ester structure** that integrates oleic acid's favorable lubricity with the solubility-enhancing butoxyethoxy segment [1]. The molecular architecture of this compound delivers **exceptional surface activity** and **film-strengthening capabilities**, making it particularly valuable in formulating advanced lubricant systems for demanding industrial, metalworking, and potentially specialized pharmaceutical manufacturing applications [2].

The compound's structure features a **polar ester group** that facilitates strong adsorption onto metal surfaces, while the long hydrocarbon chains provide effective separation of interacting surfaces. The presence of the **butoxyethyl group** significantly enhances solubility characteristics in various base oils and additive packages, allowing formulators to achieve homogeneous blends with other performance additives [3]. For researchers and scientists engaged in lubricant development and application engineering, understanding the structure-property relationships of **2-butoxyethyl oleate** is essential for optimizing its performance in diverse operational environments, from industrial machinery to precision equipment in pharmaceutical manufacturing settings.

## Chemical and Physical Properties

The **functional characteristics** of **2-butoxyethyl oleate** as a lubricant component are direct manifestations of its fundamental chemical and physical properties. This monoester compound with molecular formula  $C_{24}H_{46}O_3$  exhibits a **balanced molecular architecture** that confers favorable lubricating characteristics across a range of operating conditions [4] [1] [5]. The compound's specific property profile determines its behavior in lubricant formulations and influences parameters such as film strength, temperature stability, and surface interactions.

Table 1: Fundamental Physicochemical Properties of 2-Butoxyethyl Oleate

Property	Value	Unit	Method/Conditions
CAS RN	109-39-7	-	-
Molecular Formula	$C_{24}H_{46}O_3$	-	-
Molecular Weight	382.62	g/mol	-
Density	0.893	g/cm <sup>3</sup>	at 20°C
Boiling Point	462.5	°C	at 760 mmHg
Flash Point	168.5	°C	Closed cup
Refractive Index	1.457	-	n <sub>20/D</sub>
Vapor Pressure	$9.81 \times 10^{-9}$	mmHg	at 25°C
Partition Coefficient (LogP)	7.38	-	-

The **relatively high molecular weight** of 382.62 g/mol contributes to the compound's low volatility characteristics, as evidenced by the substantial boiling point of 462.5°C and minimal vapor pressure at ambient conditions [4] [5]. The **elevated flash point** of 168.5°C indicates commendable safety characteristics during storage and handling, particularly important in industrial settings where high-temperature operations may occur [5]. With a density of 0.893 g/cm<sup>3</sup>, the compound is slightly less dense

than water, which influences its behavior in emulsion systems and separation characteristics in applications where water contact may occur.

The **hydrophobic nature** of **2-butoxyethyl oleate** is reflected in its high calculated partition coefficient (LogP = 7.38), suggesting strong preference for organic phases [5]. This property significantly impacts the compound's environmental fate and must be considered when designing lubricant systems with specific environmental compatibility requirements. The **relatively low refractive index** (1.457) is characteristic of saturated and unsaturated ester compounds, providing a reference point for quality control and purity assessments during formulation processes [5].

## Lubricant Formulation Applications

### Metalworking Lubricants

The application of **2-butoxyethyl oleate** in metalworking lubricants represents one of its most significant industrial uses, particularly in formulations requiring **enhanced lubricity** and **surface activity**. Experimental data and patent literature demonstrate that this oleate ester functions effectively as both a **lubricity improver** and a **surface modifier** in various metal processing operations, including rolling, cutting, grinding, and drilling applications [2] [3]. The compound's molecular structure enables effective reduction of friction and wear between tooling and workpiece surfaces, thereby improving finish quality and extending tool service life.

In specific patent documentation (US4585565A), **alkoxyalkyl esters** including **2-butoxyethyl oleate** have been incorporated into metalworking lubricant compositions comprising mineral oil bases with the ester component serving as a **performance-enhancing additive** [2]. These formulations typically contain between 5-30% of the ester component in combination with other additives such as extreme pressure agents, corrosion inhibitors, and emulsifiers to create comprehensive lubricant systems capable of meeting demanding manufacturing specifications. The unique attribute of **2-butoxyethyl oleate** in these applications is its ability to maintain effective lubricating films under both boundary and hydrodynamic lubrication regimes, making it particularly valuable in metal forming operations where load conditions vary significantly.

#### Formulation Example: Basic Metalworking Fluid Concentrate

- **Mineral oil base:** 60-70% (e.g., Group I or II mineral oil)
- **2-Butoxyethyl oleate:** 15-25% (primary lubricity agent)
- **Emulsifier system:** 8-12% (typically nonionic surfactants)
- **Extreme pressure additive:** 3-5% (e.g., sulfurized compounds)
- **Corrosion inhibitor:** 1-2% (e.g., carboxylic acids or amines)
- **Antioxidant:** 0.5-1% (e.g., phenolic or amine-type)

This concentrate is typically diluted with water at ratios between 1:10 to 1:30 for final application, depending on the specific metalworking operation and severity of conditions [2]. The **2-butoxyethyl oleate component** provides significant improvements in emulsion stability compared to simple mineral oil systems, while delivering superior lubricity that translates to reduced energy consumption, improved surface finishes, and extended tool life in industrial operations.

## Synthetic and Bio-based Lubricant Systems

The growing emphasis on **sustainability** and **environmental compatibility** in industrial lubricants has driven increased interest in ester-based formulations, where **2-butoxyethyl oleate** serves as a valuable component. Within the broader category of **fatty acid esters**, this compound offers formulation scientists a balance between performance characteristics and practical handling properties [3]. Industry literature categorizes **2-butoxyethyl oleate** within the family of **mono-esters** derived from oleic acid, noting its particular effectiveness in applications requiring a combination of excellent lubricity, manageable viscosity, and good surface wetting characteristics.

When compared to other esters commonly employed in lubricant applications, **2-butoxyethyl oleate** occupies a specific performance niche. The following table compares key properties of **2-butoxyethyl oleate** with other commonly used ester base stocks and additives:

Table 2: Comparison of **2-Butoxyethyl Oleate** with Other Lubricant Esters

Ester Type	Viscosity @ 40°C (mm <sup>2</sup> /s)	Viscosity Index	Pour Point (°C)	Key Characteristics	Typical Applications
2-Butoxyethyl oleate	~15-20 (est.)	>200 (est.)	<-20 (est.)	Excellent lubricity, good solubility	Metalworking, rolling oils

Ester Type	Viscosity @ 40°C (mm²/s)	Viscosity Index	Pour Point (°C)	Key Characteristics	Typical Applications
2-Ethylhexyl oleate [3]	10	>220	<-30	Low odor, high lubricity	Aluminum processing, cutting fluids
Isotridecyl stearate [3]	16	~180 (est.)	<-15	High flash point, thermal stability	Industrial gear oils
Diisotridecyl adipate [3]	30	~150 (est.)	<-50	Excellent low temp properties	Automotive, industrial lubricants
Trimethylolpropane trioleate [3]	45	>200	<-30	High stability, low volatility	Rolling applications, HT greases

The **distinctive property profile** of **2-butoxyethyl oleate** positions it as an effective lubricity enhancer across diverse application temperatures while maintaining compatibility with both mineral oil and synthetic base stocks. Technical data suggests that esters of oleic acid, including **2-butoxyethyl oleate**, demonstrate particularly **favorable viscosity-temperature relationships** (high viscosity index) compared to many mineral oil base stocks, contributing to more consistent lubricating performance across operational temperature ranges [3]. This characteristic is especially valuable in applications such as chain oils, gear lubricants, and hydraulic fluids where equipment may experience significant temperature variations during operation.

## Experimental Protocols and Testing Methodologies

### Emulsion Stability Testing Protocol

**Emulsion stability** is a critical performance parameter for metalworking fluids containing **2-butoxyethyl oleate**, as it directly influences product shelf life and application performance. This protocol outlines a

standardized methodology for evaluating the emulsion stability of lubricant formulations incorporating **2-butoxyethyl oleate** as a key component.

## Materials and Equipment

- Lubricant concentrate containing **2-butoxyethyl oleate** (15-25%)
- Deionized water
- Graduated cylinders (100 mL with ground glass stoppers)
- Constant temperature water bath ( $\pm 1^\circ\text{C}$  control)
- Turbidity meter or spectrophotometer
- pH meter
- Centrifuge with controlled temperature capability

## Procedure

- Prepare a 5% dilution of the lubricant concentrate in deionized water at  $25^\circ\text{C}$  using a magnetic stirrer set at 500 rpm for 5 minutes.
- Transfer 100 mL of the emulsion to a graduated cylinder, record initial turbidity and pH values.
- Place cylinders in a constant temperature water bath maintained at  $20^\circ\text{C}$ ,  $40^\circ\text{C}$ , and  $55^\circ\text{C}$  for evaluation of temperature effects.
- Record observations at 1, 4, 8, and 24-hour intervals for:
  - Phase separation (mL of separated oil or cream layer)
  - Turbidity changes (NTU units)
  - pH variation
- For accelerated stability testing, subject emulsion samples to centrifugation at 3000 rpm for 30 minutes at  $25^\circ\text{C}$ , then measure percentage phase separation.
- Repeat the entire procedure at water hardness levels of 50 ppm, 150 ppm, and 300 ppm (as  $\text{CaCO}_3$ ) to evaluate hardness tolerance.

## Acceptance Criteria

- **Excellent stability:** <1% separation after 24 hours at  $55^\circ\text{C}$
- **Good stability:** 1-3% separation after 24 hours at  $55^\circ\text{C}$
- **Marginal stability:** 3-5% separation after 24 hours at  $55^\circ\text{C}$
- **Unacceptable:** >5% separation after 24 hours at  $55^\circ\text{C}$

Formulations containing **2-butoxyethyl oleate** typically demonstrate enhanced emulsion stability compared to simple mineral oil systems due to the surfactant-like character of the butoxyethoxy group, which facilitates formation of more stable oil-in-water emulsions [2].

## Extreme Pressure (EP) and Antiwear Testing

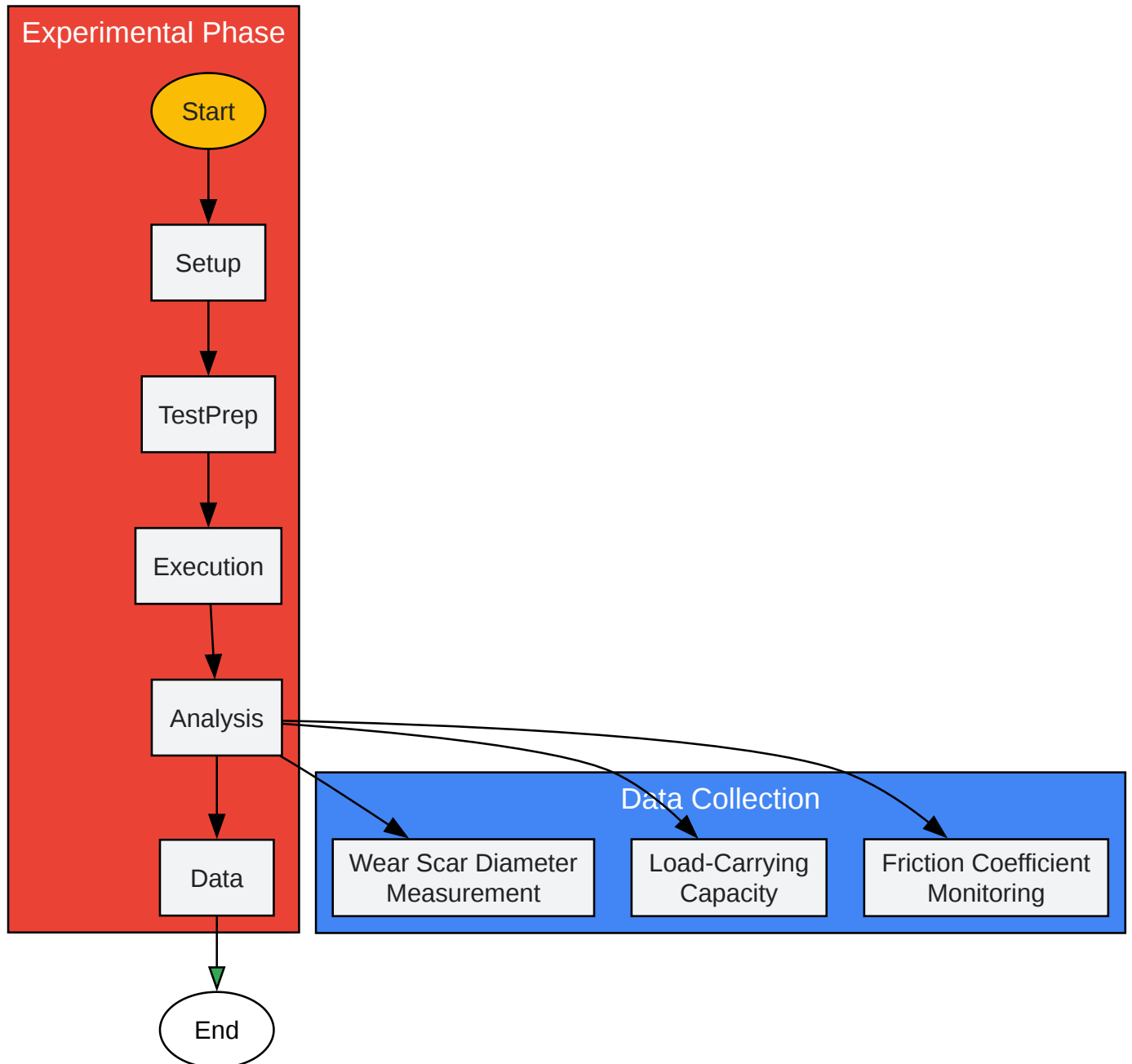
The **lubricity-enhancing properties** of **2-butoxyethyl oleate** can be quantitatively evaluated using standardized extreme pressure and antiwear testing protocols. These tests provide critical data on the compound's performance under boundary lubrication conditions where surface contact occurs between opposing asperities.

### Four-Ball Wear Test Protocol

- **Equipment Setup:** Configure Four-Ball Wear tester according to ASTM D4172 standards.
- **Test Conditions:**
  - Load: 40 kg, 60 kg, 80 kg, 100 kg (progressive loading)
  - Speed: 1200 rpm  $\pm$  60 rpm
  - Temperature: 75°C  $\pm$  2°C
  - Duration: 60 minutes  $\pm$  1 minute
  - Steel balls: 12.7 mm diameter, AISI E-52100 steel, Rockwell C hardness 64-66
- **Procedure:**
  - Clean all test components thoroughly with petroleum ether followed by acetone.
  - Position one steel ball in the driving collet and three stationary balls locked in position in the ball pot.
  - Add 10 mL of test lubricant (formulation containing **2-butoxyethyl oleate**) to cover the stationary balls.
  - Apply specified load and run test for predetermined duration at controlled temperature.
  - After test completion, carefully disassemble apparatus, clean wear scars, and measure wear scar diameters on the three stationary balls using an optical microscope.
  - Calculate mean wear scar diameter (MWD) and standard deviation.
- **Data Analysis:**
  - Compare MWD values for formulations with and without **2-butoxyethyl oleate**.
  - Calculate percentage wear reduction using the formula: % Reduction =  $[(MWD_0 - MWD_1)/MWD_0] \times 100$
  - Perform metallurgical examination of wear scars using scanning electron microscopy to characterize wear mechanisms.

The **extreme pressure performance** can be further evaluated using the Four-Ball EP test (ASTM D2783) to determine the weld point and load-wear index, providing critical data on the maximum load-carrying capacity of lubricant formulations containing **2-butoxyethyl oleate** [2].

## Four-Ball Wear Test Methodology



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## Corrosion Prevention Testing

**Corrosion inhibition** is a critical secondary function of lubricant formulations, particularly in metalworking applications where processed components may be stored before further processing. This protocol evaluates the corrosion prevention capabilities of formulations containing **2-butoxyethyl oleate**.

### Humidity Cabinet Testing (ASTM D1748)

- Prepare metal coupons (cast iron, steel, aluminum, brass) according to standard dimensions and surface finish specifications.
- Clean coupons thoroughly to remove any protective oils or surface contaminants.
- Apply test lubricant to coupons by dipping, ensuring complete coverage, then drain excess fluid.
- Place coupons in humidity cabinet maintained at  $49^{\circ}\text{C} \pm 1^{\circ}\text{C}$  with 95-100% relative humidity.
- Position coupons at a 15-30° angle from vertical to allow condensate runoff.
- Examine coupons at 24-hour intervals for signs of corrosion, rust formation, or staining.
- Document results visually and numerically using standardized rating scales.

Formulations containing **2-butoxyethyl oleate** typically demonstrate enhanced corrosion protection compared to base mineral oils alone, attributable to the compound's ability to form more continuous and adherent protective films on metal surfaces [2].

## Structure-Activity Relationship Analysis

The **lubrication efficacy** of **2-butoxyethyl oleate** can be fundamentally understood through analysis of its molecular structure and how specific components contribute to its performance characteristics. The compound's architecture consists of three key domains that synergistically contribute to its lubricating properties.

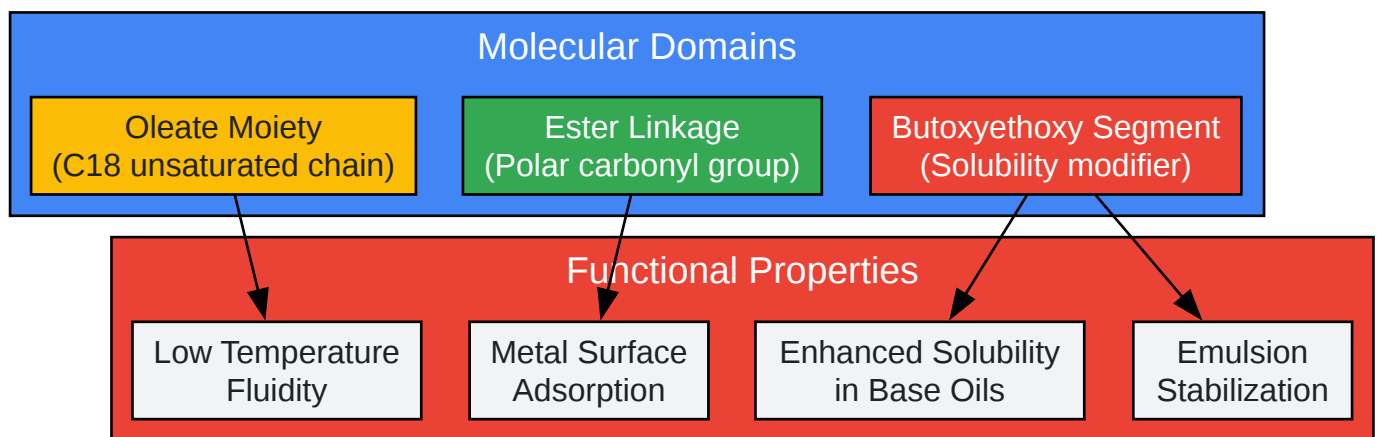
### Molecular Domain Analysis

- **Oleate moiety:** The C18 unsaturated hydrocarbon chain derived from oleic acid provides the primary **hydrophobic character** and determines the compound's viscosity characteristics. The cis-double bond at the 9-position introduces a molecular kink that prevents tight crystalline packing, resulting in a **low pour point** and improved fluidity at reduced temperatures. This structural feature enhances the compound's performance in applications requiring operation across wide temperature ranges [3].
- **Ester linkage:** The polar carbonyl group serves as a **strong adsorption site** for metal surfaces, facilitating the formation of oriented molecular films that effectively separate interacting surfaces. This

molecular orientation creates a **protective boundary layer** that reduces both friction and wear under high-load conditions. The ester functionality also contributes to the compound's inherent **biodegradability**, an increasingly important consideration in environmentally sensitive applications [3].

- **Butoxyethoxy segment:** This portion of the molecule dramatically influences **solubility characteristics** and **surface activity**. The oxygen atoms within this segment introduce mild polarity that enhances compatibility with both polar additives and non-polar base oils. This segment also contributes to the compound's effectiveness in stabilizing oil-water interfaces in emulsion systems, making it particularly valuable in metalworking fluid applications [2].

### Structure-Activity Relationship of 2-Butoxyethyl Oleate



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The **synergistic combination** of these structural elements positions **2-butoxyethyl oleate** as a versatile lubricant additive capable of addressing multiple performance requirements simultaneously. The molecule's architecture enables it to function effectively as a **polarity modifier**, **film strength enhancer**, and **viscosity modifier** within diverse lubricant systems. Understanding these fundamental structure-activity relationships enables formulators to more effectively select **2-butoxyethyl oleate** for specific application requirements and to optimize its concentration relative to other formulation components.

## Conclusion and Future Perspectives

**2-Butoxyethyl oleate** represents a **versatile ester-based additive** that continues to find application in specialized lubricant formulations where balanced performance characteristics are required. The compound's **unique molecular structure** delivers a combination of lubricity, solubility enhancement, and surface activity that distinguishes it from simpler ester compounds. As lubricant technology evolves toward more sustainable and environmentally compatible formulations, the position of **2-butoxyethyl oleate** and similar esters appears increasingly favorable due to their inherent **biodegradability** and potential derivation from renewable resources [3].

Future development opportunities for **2-butoxyethyl oleate** applications include more specialized **high-performance synthetic blends** where its solubility-enhancing characteristics can improve the dispersion of advanced additive packages. Additionally, the compound's **surface activity** and **film-forming capabilities** suggest potential in emerging application areas such as synthetic compressor oils, biodegradable hydraulic fluids, and specialized greases for extreme conditions. Further research into molecular analogs with modified chain architectures may yield derivatives with optimized performance profiles for specific application requirements, potentially expanding the utility of this chemistry platform across broader segments of the lubricants market.

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